

Pilsicainide hydrochloride as a class 1c antiarrhythmic agent

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Compound of Interest		
Compound Name:	Pilsicainide Hydrochloride	
Cat. No.:	B1677878	Get Quote

An In-depth Technical Guide to Pilsicainide Hydrochloride: A Class 1c Antiarrhythmic Agent

For Researchers, Scientists, and Drug Development Professionals

Introduction

Pilsicainide hydrochloride is a Class 1c antiarrhythmic agent utilized primarily for the management of cardiac arrhythmias.[1] Developed by Suntory Holdings Limited and first released in Japan in 1991, it is marketed under the brand name Sunrythm®.[2] This technical guide provides a comprehensive overview of pilsicainide, focusing on its mechanism of action, pharmacokinetics, pharmacodynamics, and clinical applications, with a particular emphasis on the underlying experimental data and protocols for the intended scientific audience.

Core Compound Profile



Feature	Description
IUPAC Name	N-(2,6-dimethylphenyl)-2-(tetrahydro-1H- pyrrolizin-7a(5H)-yl)acetamide hydrochloride
CAS Number	88069-67-4 (pilsicainide), 88069-49-2 (pilsicainide hydrochloride)
Molecular Formula	C17H24N2O · HCl
Molar Mass	308.85 g/mol
Class	Class 1c Antiarrhythmic Agent

Mechanism of Action

Pilsicainide exerts its antiarrhythmic effect primarily by blocking the fast inward sodium channels (Na_v1.5) in cardiac myocytes.[2][3][4][5] This blockade is state-dependent, with a higher affinity for the open and inactivated states of the channel, a characteristic that underlies its use-dependent properties.[2][6] By inhibiting the rapid influx of sodium ions during Phase 0 of the cardiac action potential, pilsicainide achieves the following:

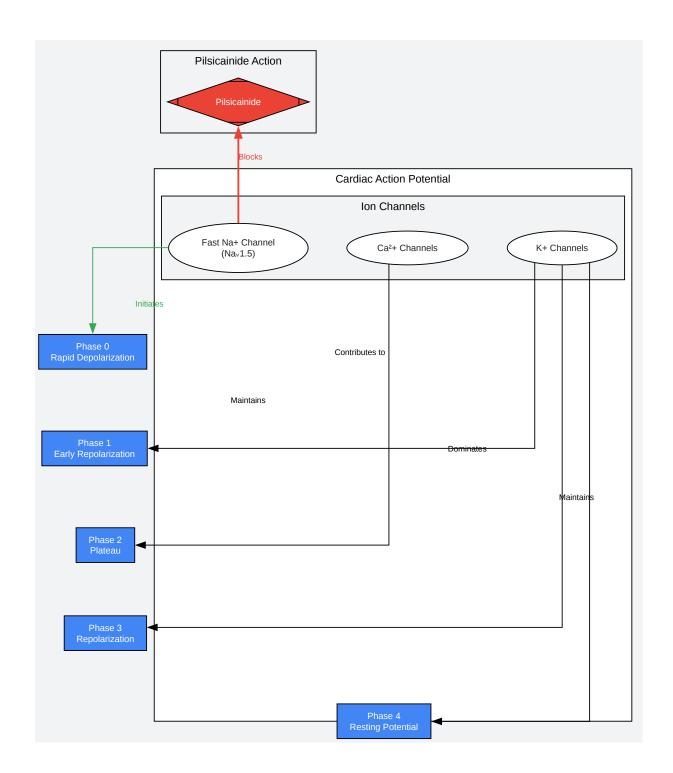
- Decreased Rate of Depolarization: It slows the maximum rate of rise of the action potential (Vmax), leading to a reduction in the excitability of cardiac tissue.[2][7]
- Slowed Conduction Velocity: The drug dose-dependently delays impulse conduction through the myocardium, particularly in the atria and the His-Purkinje system.[2][4][6]
- Prolongation of the Effective Refractory Period (ERP): Pilsicainide prolongs the atrial ERP,
 contributing to the termination of re-entrant arrhythmias.[8][9][10]

Notably, pilsicainide is considered a "pure" sodium channel blocker, as it does not significantly affect potassium or calcium channels, nor the overall duration of the action potential.[2] Its effects have a slow onset and offset, resulting in a prolonged recovery time from channel blockade, a hallmark of Class 1c agents.[2]

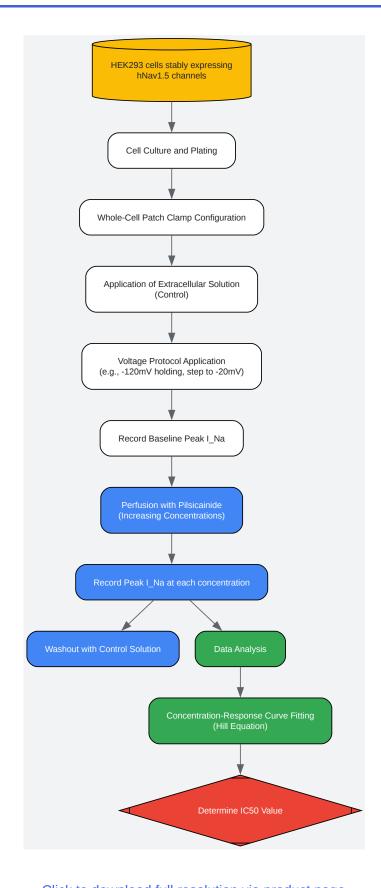
Signaling and Electrophysiological Pathway

The following diagram illustrates the effect of pilsicainide on the cardiac action potential.









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